

# (-)-Albine molecular formula and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Albine

Cat. No.: B1615923

[Get Quote](#)

## An In-depth Technical Guide on the Core Properties of (-)-Albine

This document provides core molecular information for researchers, scientists, and drug development professionals working with **(-)-Albine**. The data is presented to facilitate easy reference and comparison.

## Core Molecular Data

The fundamental molecular properties of **(-)-Albine** are summarized in the table below. This information is critical for a variety of experimental and analytical procedures, including but not limited to, mass spectrometry, dosage calculations, and structural analysis.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>20</sub> N <sub>2</sub> O	PubChem[1], NIST WebBook[2][3], J-GLOBAL[4]
Molecular Weight	232.32 g/mol	PubChem[1]
232.3214 g/mol	NIST WebBook[2][3]	

Note: The slight variation in molecular weight between different databases is due to differences in calculation methods and the isotopic abundances used.

## Further Information

This guide focuses on the fundamental molecular properties of **(-)-Albine**. Detailed experimental protocols, signaling pathway analyses, and comprehensive workflows are beyond the scope of this document. For such detailed information, it is recommended to consult peer-reviewed scientific literature and specialized biochemical databases.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (-)-Albine | C<sub>14</sub>H<sub>20</sub>N<sub>2</sub>O | CID 185761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Albine [webbook.nist.gov]
- 3. Albine [webbook.nist.gov]
- 4. Albine | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- To cite this document: BenchChem. [(–)-Albine molecular formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615923#albine-molecular-formula-and-molecular-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)